

A Comprehensive Technical Guide to 2,2-dichloroacetophenone (CAS 2648-61-5)

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Compound of Interest

Compound Name: 2,2-Dichloroacetophenone

Cat. No.: B1214461

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth overview of **2,2-dichloroacetophenone** (CAS 2648-61-5), a versatile organic compound with significant applications in organic synthesis and as an intermediate in the production of pharmaceuticals and agrochemicals.^{[1][2]} This document consolidates critical information regarding its chemical and physical properties, synthesis methodologies, known biological activities, and safety and handling protocols. All quantitative data is presented in structured tables for ease of reference. Furthermore, this guide includes a generalized experimental protocol for its synthesis and visual diagrams to illustrate key processes, serving as a valuable resource for professionals in research and development.

Introduction

2,2-dichloroacetophenone, also known as ω,ω -dichloroacetophenone, is an organic compound featuring a phenyl group attached to an acetyl moiety substituted with two chlorine atoms at the alpha position.^[1] Its chemical formula is $C_8H_6Cl_2O$.^{[1][3][4][5]} The presence of the dichloromethyl ketone functional group makes it a reactive and valuable intermediate for creating more complex molecules.^{[1][2]} It is typically a colorless to pale yellow liquid or solid with a distinct odor.^[1] This guide will explore the technical details of this compound, with a focus on its applications in scientific research and drug development.

Physicochemical Properties

A summary of the key physicochemical properties of **2,2-dichloroacetophenone** is provided in the table below for easy reference.

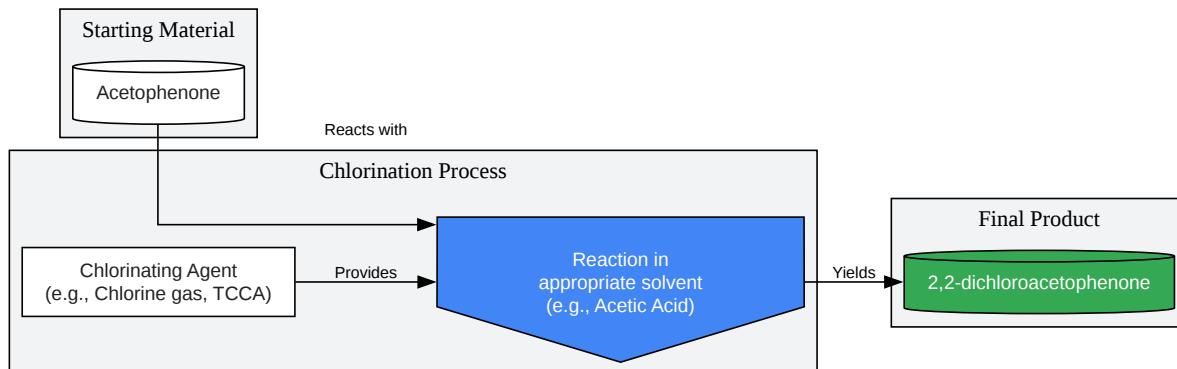
Property	Value	Source
CAS Registry Number	2648-61-5	[3] [4]
Molecular Formula	C ₈ H ₆ Cl ₂ O	[1] [4] [5]
Molecular Weight	189.04 g/mol	[3] [4] [5]
Appearance	Colorless to pale yellow solid or liquid	[1]
Melting Point	20-21 °C	[6]
Boiling Point	132-134 °C at 13 mmHg	[6]
Density	1.34 g/mL at 25 °C	[6]
Refractive Index (n ₂₀ /D)	1.5686	[6]
Flash Point	113 °C (235.4 °F) - closed cup	
Solubility	Moderately soluble in organic solvents, limited solubility in water.	[1]

Synthesis and Manufacturing

The synthesis of **2,2-dichloroacetophenone** can be achieved through various methods, most commonly involving the chlorination of acetophenone or its derivatives.

General Synthesis Workflow

The diagram below illustrates a generalized workflow for the synthesis of **2,2-dichloroacetophenone** from acetophenone.



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Caption: Generalized synthesis workflow for **2,2-dichloroacetophenone**.

Experimental Protocol: Generalized Chlorination of Acetophenone

The following is a generalized protocol for the synthesis of **2,2-dichloroacetophenone**. Researchers should consult specific literature for detailed reaction conditions and scale-up procedures.

Materials:

- Acetophenone
- Chlorinating agent (e.g., Trichloroisocyanuric acid (TCCA), Chlorine gas)
- Solvent (e.g., Glacial acetic acid, water)
- Catalyst (if required, e.g., p-tolylthiourea for sonochemical methods)^[7]

Procedure:

- Reaction Setup: In a well-ventilated fume hood, dissolve acetophenone in the chosen solvent within a reaction vessel equipped with a stirrer and temperature control.
- Addition of Chlorinating Agent: Slowly add the chlorinating agent to the reaction mixture. The addition rate should be controlled to manage the reaction temperature.
- Reaction Monitoring: Monitor the progress of the reaction using an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).^[7]
- Work-up: Once the reaction is complete, the mixture is quenched, typically with water. The product is then extracted into an organic solvent (e.g., dichloromethane).
- Purification: The organic layer is washed, dried, and the solvent is removed under reduced pressure. The crude product is then purified, commonly by column chromatography on silica gel or distillation under reduced pressure to yield pure **2,2-dichloroacetophenone**.^{[7][8]}

One specific method involves the sonochemical synthesis in water using trichloroisocyanuric acid and p-tolylthiourea, which is noted for being an efficient and mild "green chemistry" approach.^{[2][7]}

Chemical Reactivity and Applications

2,2-dichloroacetophenone is a valuable reagent in organic synthesis, primarily due to the reactivity conferred by the two chlorine atoms on the alpha-carbon to the ketone.^[1]

Key Applications:

- Pharmaceutical Intermediate: It serves as a crucial building block in the synthesis of various pharmaceutical compounds.^[2] Its reactivity allows for the modification of biological pathways, making it a target for drug design.^[2]
- Agrochemical Synthesis: This compound is used as an intermediate in the production of agrochemicals.^[1]
- Organic Synthesis: It is a precursor for more complex organic molecules, such as diaryl ketones.^[2]

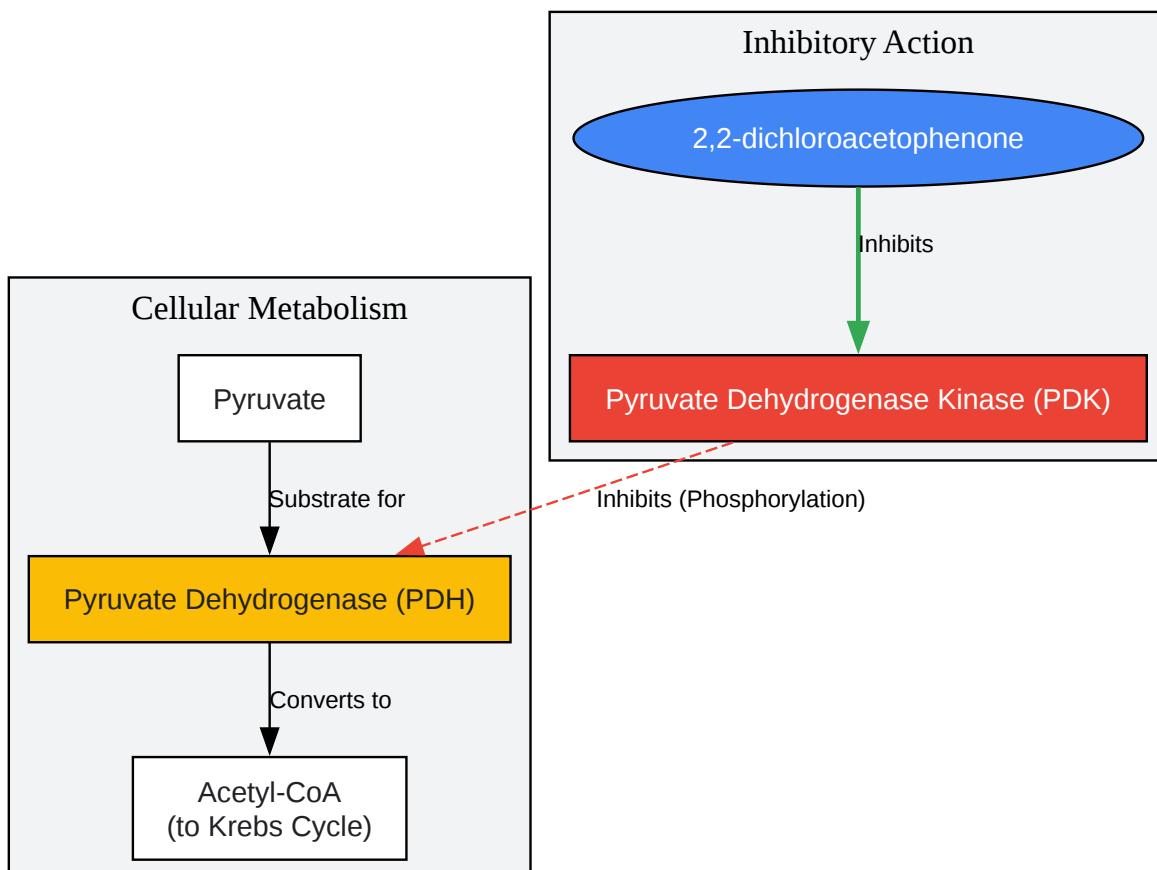
- Biochemical Research: **2,2-dichloroacetophenone** is utilized in studies focused on enzyme inhibition and cancer metabolism.[2] It has been identified as a useful research chemical and a Pyruvate Dehydrogenase Kinase (PDK) inhibitor in anticancer therapy.[6]

Biological Activity and Toxicology

The biological activity of **2,2-dichloroacetophenone** is an area of active research, particularly its role as a PDK inhibitor. PDKs are enzymes that play a crucial role in cancer cell metabolism.

Signaling Pathway: Role as a PDK Inhibitor

The following diagram illustrates the simplified mechanism of action of **2,2-dichloroacetophenone** as a PDK inhibitor.



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Caption: Simplified diagram of **2,2-dichloroacetophenone** as a PDK inhibitor.

Toxicological Profile

2,2-dichloroacetophenone is classified as a hazardous substance and must be handled with care. The toxicological properties of this substance have not been fully investigated.[9]

Known Hazards:

- Causes skin irritation.[9][10][11]
- Causes serious eye irritation and is a lachrymator (induces tearing).[9][11]
- May cause respiratory irritation.[9][10][11]
- Harmful if inhaled.[10][11]

Safety and Handling

Due to its hazardous nature, strict safety protocols must be followed when handling **2,2-dichloroacetophenone**.

Safety Measure	Recommendation	Source
Engineering Controls	Use only in a chemical fume hood with adequate ventilation.	[9][12]
Personal Protective Equipment (PPE)		
- Eye Protection	Wear appropriate protective eyeglasses or chemical safety goggles (conforming to EN166 or OSHA 29 CFR 1910.133).	[9][12]
- Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.	[9][12]
- Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or irritation occurs.	[9][12]
Handling	Avoid breathing dust, vapor, mist, or gas. Avoid contact with skin and eyes.	[9][12]
Storage	Store in a cool, dry, well-ventilated place in a tightly closed container.	[9][12]
Spills	Absorb spill with inert material (e.g., vermiculite, sand) and place in a suitable container for disposal.	[9]
First Aid		
- Eyes	Flush with plenty of water for at least 15 minutes and seek medical aid.	[9]

	Flush skin with plenty of water	
- Skin	for at least 15 minutes while removing contaminated clothing and seek medical aid.	[9]
	Remove from exposure to fresh air immediately and seek medical aid.	
- Inhalation		[9]
- Ingestion	Wash mouth out with water and seek medical aid.	[9]

Analytical Characterization

The identity and purity of **2,2-dichloroacetophenone** can be confirmed using various spectroscopic methods.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H NMR and ^{13}C NMR spectra are available for structural elucidation.[11][13]
- Infrared (IR) Spectroscopy: FTIR spectra (neat and vapor phase) can be used for functional group analysis.[11]
- Mass Spectrometry (MS): GC-MS analysis provides information on the molecular weight and fragmentation pattern.[11]

Conclusion

2,2-dichloroacetophenone (CAS 2648-61-5) is a chemical intermediate with significant utility in the pharmaceutical and agrochemical industries, as well as in fundamental organic synthesis research. Its role as a PDK inhibitor highlights its potential in the development of novel anticancer therapies. While its reactivity is advantageous, its hazardous properties necessitate strict adherence to safety protocols. This guide provides a foundational understanding of its properties, synthesis, and applications to aid researchers and drug development professionals in their work with this compound.

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